

Technical Support Center: Shielding from BX048 Magnetic Fields

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BX048

Cat. No.: B15554237

[Get Quote](#)

Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides guidance on how to shield sensitive components from magnetic fields, with a focus on the challenges presented by a strong, low-frequency source like the hypothetical **BX048** magnetic field generator.

Frequently Asked Questions (FAQs)

Q1: What is a **BX048** magnetic field and why is it a concern?

A1: The **BX048** is a hypothetical high-strength, low-frequency AC magnetic field generator representative of equipment that can be found in a laboratory environment, such as large transformers, power lines, and certain analytical instruments.^[1] These low-frequency magnetic fields are particularly challenging to shield against because traditional conductive materials like aluminum or copper are largely transparent to them.^[2] Such fields can induce currents in sensitive electronic circuits, leading to noise and measurement errors, and potentially impact biological samples.^[3]

Q2: How does magnetic shielding work?

A2: Magnetic shielding does not block a magnetic field, as no known material can do so.^[4]^[5] Instead, it works by redirecting the magnetic field lines. Materials with high magnetic permeability provide a path of low reluctance, attracting the magnetic field lines and diverting them around the sensitive component.^[6]^[7] This is analogous to a conductor providing an easy path for electric current.

Q3: What are the primary materials used for magnetic shielding?

A3: The most common and effective materials for shielding against low-frequency magnetic fields are nickel-iron alloys, often referred to as Mu-metal.[6][8] These alloys have very high magnetic permeability.[9] For very strong fields that might saturate high-permeability materials, a multi-layer approach is often used, with an outer layer of a material with a higher saturation point, like soft iron or steel, to reduce the field strength before it reaches the inner, more permeable layer.[6]

Q4: Can I use a standard Faraday cage to shield against a **BX048** magnetic field?

A4: A standard Faraday cage, typically made of copper or aluminum mesh, is very effective at blocking electric fields and high-frequency electromagnetic fields. However, it is not effective against low-frequency or static magnetic fields.[10] To shield against a magnetic field, you need a material with high magnetic permeability, such as Mu-metal, which is not what standard Faraday cages are made of.

Q5: My biological experiment seems to be affected by the **BX048**. Is this possible?


A5: Yes, it is possible. Research has shown that both static and oscillating weak magnetic fields can have effects on biological systems.[3] Reported effects include alterations in the circadian clock, changes in reactive oxygen species (ROS) levels, and impacts on stem cell growth and differentiation.[3][11] While the mechanisms are still under investigation, it is a critical factor to consider in sensitive biological experiments.

Troubleshooting Guide

Issue: I'm experiencing unexpected noise or interference in my measurements when the **BX048** is active.


Troubleshooting Step	Action	Expected Outcome
1. Identify the Source	Use a magnetometer or a magnetic field probe to confirm that the interference correlates with the operation of the BX048. [12] Map the field strength in the vicinity of your sensitive equipment.	A clear increase in magnetic field strength at the affected equipment when the BX048 is on.
2. Increase Distance	Move the sensitive component further away from the BX048. Magnetic field strength decreases with distance.	A reduction in the observed noise or interference.
3. Reorient Equipment	The orientation of the sensitive component relative to the magnetic field can sometimes influence the level of interference. [4]	Finding an orientation that minimizes the interference.
4. Implement Shielding	If the above steps are not sufficient or feasible, you will need to implement magnetic shielding. This could range from a simple enclosure for a small component to shielding an entire room. [1]	A significant reduction in the magnetic field strength at the location of the sensitive component, leading to a reduction in interference.
5. Check for Ground Loops	Improper grounding can create loops that are susceptible to magnetic field interference. Ensure all related equipment is grounded to a common point.	Elimination of noise that was being introduced through grounding issues.

Signaling Pathway and Workflow Diagrams



[Click to download full resolution via product page](#)

Caption: Principle of magnetic field redirection by a high-permeability material.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for magnetic field interference.

Magnetic Shielding Materials

The selection of a shielding material depends on the strength of the magnetic field and the required attenuation.

Material	Composition	Relative Permeability	Saturation Induction (Tesla)	Best For
Mu-metal	~80% Nickel, ~15% Iron, plus Molybdenum	80,000 - 100,000	~0.8	Low-intensity static or low-frequency fields requiring high attenuation. [6] [9]
Soft Iron	Iron with low carbon content	~4,000	~2.1	High-intensity magnetic fields due to its high saturation point. [4]
G-Iron	Specialty metallic alloy	Not specified	> 2	Flexible shielding applications for low-frequency fields. [13] [14]
Steel	Iron and Carbon alloy	~1,000	~1.6 - 2.2	General purpose shielding, often as an outer layer for high-intensity fields. [5]

Experimental Protocols

Protocol 1: Measuring Shielding Effectiveness

Objective: To quantify the attenuation of a magnetic field by a shielding material.

Materials:

- **BX048** magnetic field source (or other source to be shielded)
- Gaussmeter or magnetometer with a probe
- Shielding material to be tested
- Non-magnetic mounting structure for the probe

Procedure:

- Baseline Measurement:
 - Position the magnetic field source and the magnetometer probe at a fixed distance and orientation that will be used for the test.
 - Turn on the magnetic field source to the desired level.
 - Record the magnetic field strength ($B_{\text{unshielded}}$).
- Shielded Measurement:
 - Place the shielding material between the source and the probe without changing their positions.
 - Record the new magnetic field strength (B_{shielded}).
- Calculate Shielding Effectiveness (SE):
 - The shielding effectiveness in decibels (dB) can be calculated using the formula: $SE(\text{dB}) = 20 * \log_{10} (B_{\text{unshielded}} / B_{\text{shielded}})$.[\[15\]](#)

Protocol 2: Constructing a Simple Shielding Enclosure

Objective: To build a basic, unsealed enclosure for shielding a small, sensitive component.

Materials:

- A sheet of Mu-metal or other high-permeability material.[\[16\]](#)

- Non-magnetic fasteners or welding equipment.
- Tools for cutting and shaping the metal.

Procedure:

- Design the Enclosure:
 - Design a box that completely encloses the sensitive component. For optimal performance, the shape should be as closed as possible.[6]
 - Ensure there is some space between the component and the inner walls of the shield.[4]
- Cut and Form:
 - Carefully cut the shielding material to the required dimensions.
 - Form the pieces into the shape of the enclosure.
- Assemble:
 - Fasten the sides of the enclosure together. Welding is preferred over using non-ferromagnetic fasteners to ensure magnetic continuity.[4]
- Test:
 - Use the protocol for measuring shielding effectiveness to test the performance of your enclosure.

Disclaimer: The information provided in this technical support center is for guidance purposes only. The effectiveness of any shielding solution will depend on the specific circumstances of your experiment. It is recommended to consult with a magnetic shielding expert for critical applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hollandshielding.com [hollandshielding.com]
- 2. interferencetechnology.com [interferencetechnology.com]
- 3. Magnetic field effects in biology from the perspective of the radical pair mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 4. MuMetal Shielding Performance - MuMETAL® High Permeability Magnetic Shielding Alloy ASTM A753 [mu-metal.com]
- 5. Magnetic Shielding Materials | K&J Magnetics Blog [kjmagnetics.com]
- 6. Mu-metal - Wikipedia [en.wikipedia.org]
- 7. vulcanmetalgroup.com [vulcanmetalgroup.com]
- 8. Mu Metal: The Ultimate Protector Against Magnetic Interference [eureka.patsnap.com]
- 9. emergentmind.com [emergentmind.com]
- 10. All about magnetic shielding - MECA MAGNETIC [mecamagnetic.com]
- 11. mdpi.com [mdpi.com]
- 12. Identifying and overcoming the source of magnetic field interference [spicerconsulting.com]
- 13. Low Frequency Magnetic Shielding Sheet G-Iron Superflex [cem.teleingenieria.es]
- 14. Low Frequency Magnetic Shielding Sheet G-Iron ArmoFlex [cem.teleingenieria.es]
- 15. m.youtube.com [m.youtube.com]
- 16. Magnetic Shielding Basics [interferencetechnology.com]
- To cite this document: BenchChem. [Technical Support Center: Shielding from BX048 Magnetic Fields]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554237#how-to-shield-sensitive-components-from-a-bx048-magnetic-field]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com